

(-)-Clovane CAS number and molecular formula

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Compound of Interest

Compound Name: (-)-Clovane

Cat. No.: B12058647

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An In-depth Technical Guide to (-)-Clovane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the sesquiterpene **(-)-Clovane**, covering its fundamental chemical properties, synthesis, and biological activities. The information is intended to support research and development efforts in the fields of natural product chemistry, pharmacology, and drug discovery.

Core Data Presentation

(-)-Clovane is a tricyclic sesquiterpene with the following key identifiers:

Property	Value	Reference
CAS Number	469-92-1	
Molecular Formula	C15H24	
Molecular Weight	204.35 g/mol	
Boiling Point	261.1 °C at 760 mmHg	
Density	0.95 g/cm ³	
Refractive Index	n ₂₀ /D 1.495	

Quantitative Biological Activity Data

While specific quantitative biological activity data for isolated **(-)-Clovene** is limited in publicly available literature, the activity of clove essential oil, of which **(-)-Clovene** is a constituent, has been studied. The data presented below pertains to clove oil or its major components and may not be directly attributable to **(-)-Clovene** alone.

Biological Activity	Assay	Test Substance	Result	Reference
Antioxidant Activity	DPPH Radical Scavenging	Clove Volatile Extract	IC ₅₀ = 8.85 µg/mL	
Antioxidant Activity	ABTS+• Decolorization	Clove Bud Essential Oil	1.15 ± 0.08 mmol Trolox®/kg	
Anti-inflammatory Activity	COX-2 Inhibition	Clove Volatile Extract	58.15% inhibition at 10 µg/mL	
Anti-inflammatory Activity	15-LOX Inhibition	Clove Volatile Extract	86.15% inhibition at 25 µg/mL	
Antimicrobial Activity	Microdilution	Clove Extract	MIC against P. aeruginosa = 31.29 µg/mL	
Antimicrobial Activity	Broth Macrodilution	Eugenol	MIC against S. aureus = 115 µg/mL	

Experimental Protocols

Total Synthesis of (±)-Clovene

The total synthesis of racemic clovene was notably achieved by Funk and co-workers in 1988. The following protocol is a summary of this multi-step synthesis.

Step 1: Synthesis of the Cyclohexenone Intermediate The synthesis commences with the addition of a four-carbon Grignard reagent to the enol ether of cyclohexane-1,3-dione. This is followed by the addition of a cuprate reagent to the resulting functionalized cyclohexenone ring, appending a side chain.

Step 2: Formation of a Ketene Thioacetal The subsequent steps involve the conversion of an aldehyde to a ketene thioacetal, which serves as a masked carboxylate. This transformation effectively elongates the carbon chain.

Step 3: Decomposition of the Ketene Thioacetal The ketene thioacetal is then decomposed to reveal a carboxylate group. Funk and co-workers employed mercury salts for this deprotection step.

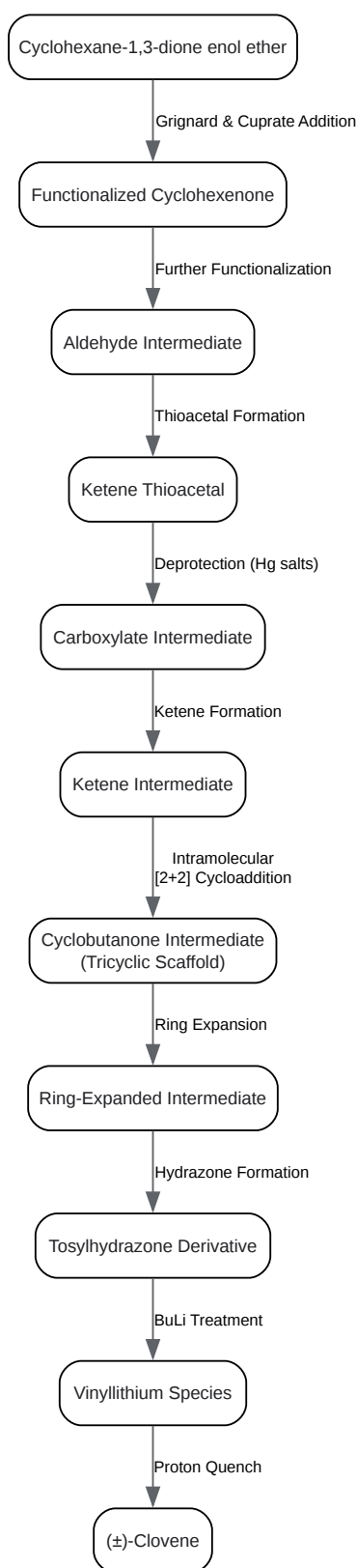
Step 4: Intramolecular [2+2] Cycloaddition The carboxylate is converted into a ketene. This ketene undergoes an intramolecular [2+2] cycloaddition with an allyl group that was installed in the initial steps. This key reaction forms the characteristic cyclobutanone ring of the clovene scaffold.

Step 5: Ring Expansion The four-membered ring of the cyclobutanone is then subjected to a ring expansion to form a five-membered ring.

Step 6: Final Steps to Clovene The synthesis is completed through a series of final transformations, including the treatment of a tosylhydrazone with butyllithium to generate a vinyl lithium species, which upon quenching, yields clovene.

Visualizations

Logical Workflow for the Total Synthesis of (±)-Clovene

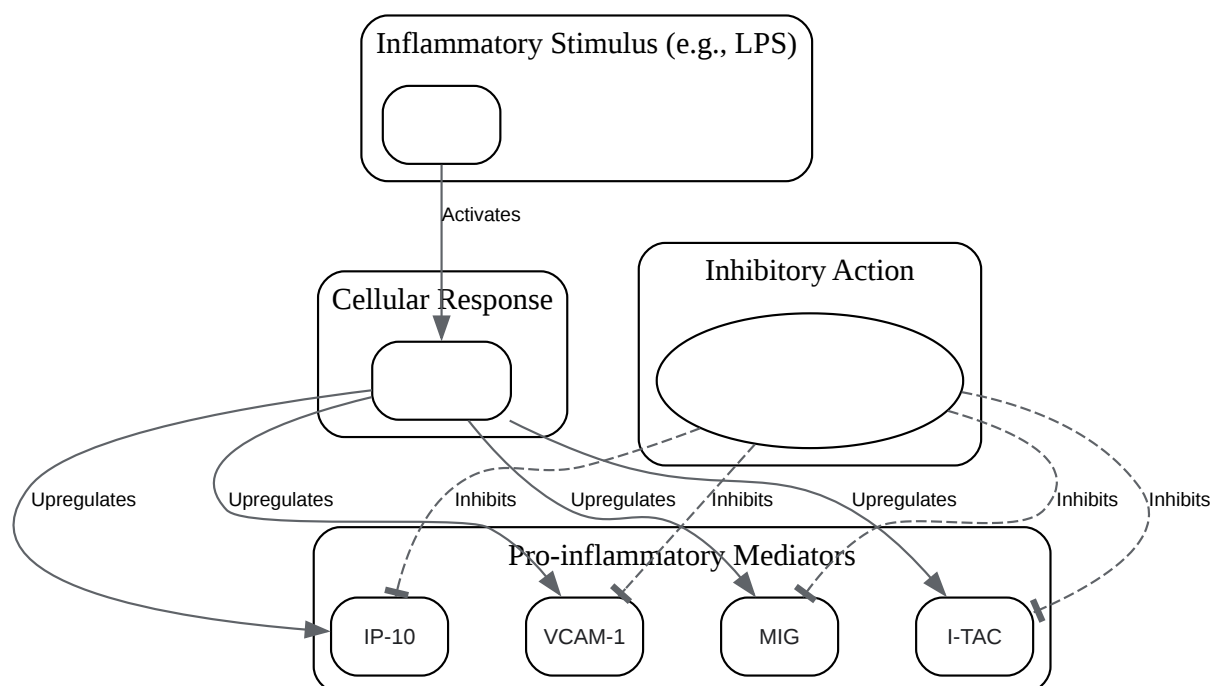


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Caption: A simplified workflow for the total synthesis of (±)-Clovene.

Proposed Anti-inflammatory Signaling Pathway for Clove Essential Oil Constituents

While the specific signaling pathways modulated by **(-)-Clovene** are not yet elucidated, the anti-inflammatory properties of clove essential oil, which contains **(-)-Clovene**, are known to involve the inhibition of key pro-inflammatory molecules.



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Caption: Proposed anti-inflammatory mechanism of clove oil constituents.

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